

An In-depth Technical Guide on 6-Ethoxypyridine-3-carbonitrile

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Compound of Interest

Compound Name: 6-Ethoxypyridine-3-carbonitrile

Cat. No.: B025935

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This document provides a comprehensive overview of the chemical compound **6-Ethoxypyridine-3-carbonitrile**, focusing on its fundamental identifiers and properties. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Identifiers

The unique identification of a chemical substance is paramount for research, development, and regulatory purposes. A combination of identifiers ensures unambiguous reference in scientific literature and databases.

Identifier Type	Value
CAS Number	106853-78-5[1]
PubChem CID	18929445[1][2]
Molecular Formula	C8H8N2O[1][2]
Molecular Weight	148.17 g/mol [1]
Monoisotopic Mass	148.06366 Da[2]

Structural and Chemical Descriptors

Structural descriptors provide a machine-readable representation of the molecule's topology and stereochemistry, facilitating computational analysis and database searching.

Descriptor	Value
Canonical SMILES	<chem>CCOC1=NC=C(C=C1)C#N</chem> [2]
InChI	InChI=1S/C8H8N2O/c1-2-11-8-4-3-7(5-9)6-10-8/h3-4,6H,2H2,1H3 [2]
InChIKey	RBOHCYKUZOVCGH-UHFFFAOYSA-N [2]
IUPAC Name	6-ethoxypyridine-3-carbonitrile

Experimental and Predicted Properties

While extensive experimental data for this specific compound is not readily available in the public domain, computational predictions offer valuable insights into its physicochemical properties. These predictions are useful for initial assessments in drug discovery and process development.

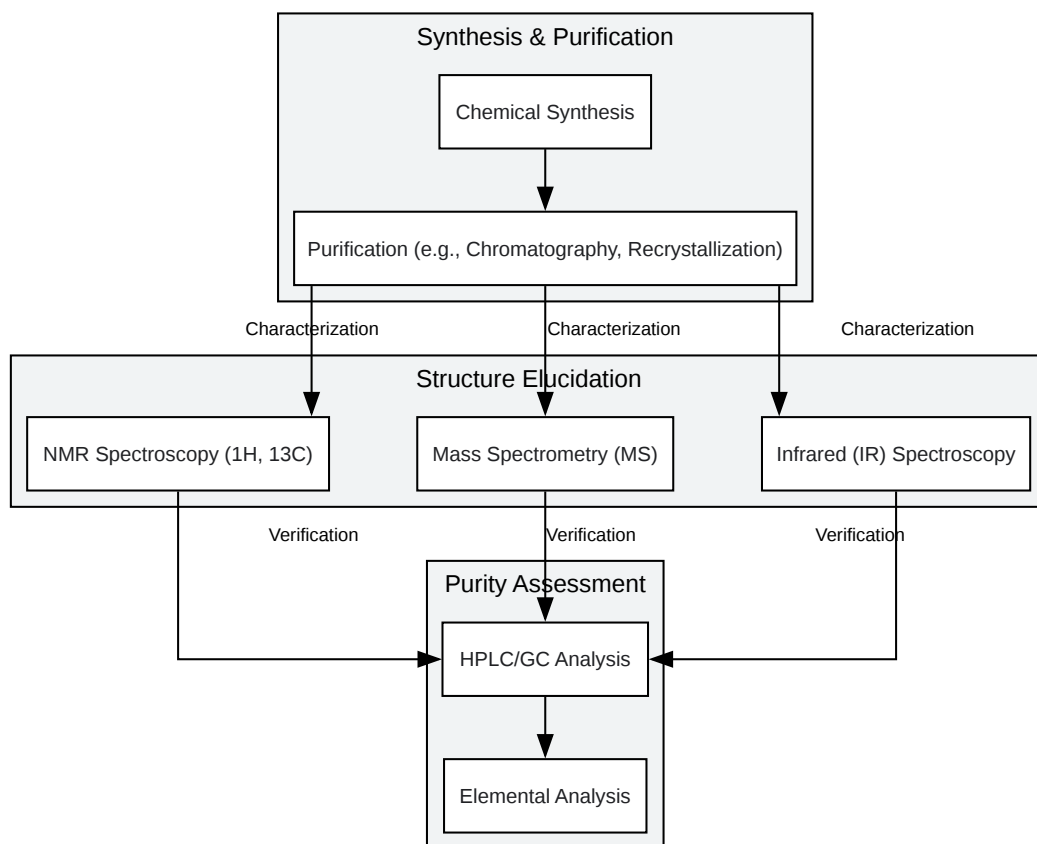
Property	Predicted Value
XlogP	1.2 [2]

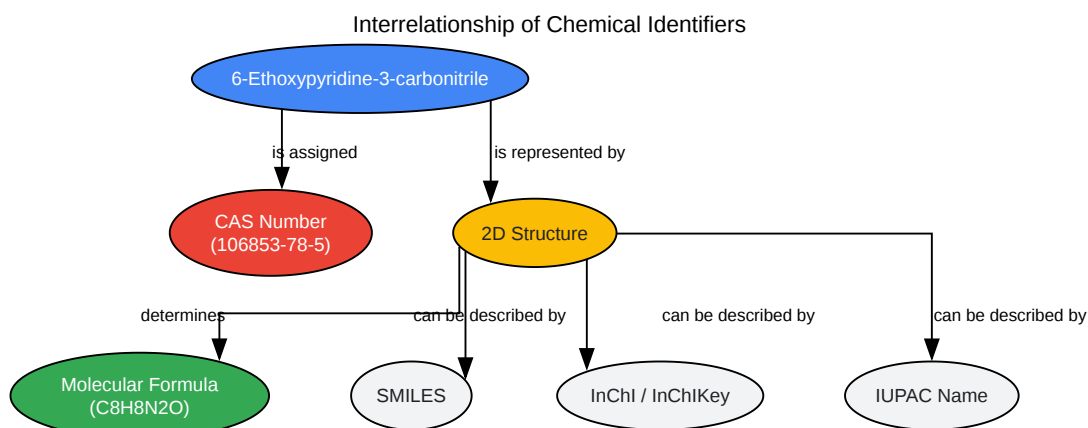
Note: The properties listed above are based on computational models and should be confirmed through experimental validation.

Methodologies for Compound Identification and Characterization

The standard workflow for identifying and characterizing a novel or synthesized chemical compound like **6-Ethoxypyridine-3-carbonitrile** involves a series of analytical techniques.

General Workflow for Chemical Compound Identification





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References

- 1. labsolu.ca [labsolu.ca]
- 2. PubChemLite - 6-ethoxypyridine-3-carbonitrile (C8H8N2O) [pubchemlite.lcsb.uni.lu]
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